

# Environmental Fate and Persistence of Binapacryl in Soil and Water: A Technical Guide

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## Compound of Interest

Compound Name: *Binapacryl*

Cat. No.: *B1667083*

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## Executive Summary

**Binapacryl**, an obsolete dinitrophenol acaricide and fungicide, presents a notable case study in environmental persistence. Though no longer in widespread use due to toxicological concerns, understanding its fate in soil and water is crucial for assessing the long-term impact of legacy pesticides and for the development of modern, more environmentally benign alternatives. This technical guide provides a comprehensive overview of the environmental degradation and persistence of **Binapacryl**, with a focus on its transformation in soil and aquatic environments. The primary degradation pathway is the hydrolysis of the ester linkage to form dinoseb, a more toxic and persistent compound. Abiotic factors such as soil pH and UV light, as well as biotic microbial activity, play significant roles in its transformation. This document summarizes available quantitative data, details relevant experimental protocols, and visualizes key degradation and analytical workflows.

## Chemical and Physical Properties of Binapacryl

**Binapacryl** (2-sec-butyl-4,6-dinitrophenyl 3-methyl-2-butenate) is characterized by its low aqueous solubility and a high octanol-water partition coefficient (Log  $K_{ow}$ ), suggesting a tendency to adsorb to organic matter in soil and bioconcentrate in aquatic organisms.<sup>[1][2]</sup>

Property	Value	Reference
Chemical Formula	C <sub>15</sub> H <sub>18</sub> N <sub>2</sub> O <sub>6</sub>	[3]
Molar Mass	322.31 g/mol	[3]
Water Solubility	Low	[4]
Log K <sub>ow</sub>	4.75 (estimated)	[1]
Vapor Pressure	1 x 10 <sup>-4</sup> Torr at 60 °C	[1]

## Environmental Fate and Persistence

The persistence of a pesticide is a critical factor in its environmental risk assessment and is often expressed as its half-life ( $t_{1/2}$ ), the time required for 50% of the initial concentration to dissipate.[5] **Binapacryl** is considered to be persistent in soil.[4]

## Degradation in Soil

The primary routes of **Binapacryl** degradation in soil are microbial degradation and abiotic hydrolysis.[6]

**Abiotic Degradation:** **Binapacryl** can undergo slow hydrolysis, particularly in basic soils, cleaving the ester bond to yield dinoseb and 3-methyl-2-butenic acid.[1][2]

**Biotic Degradation:** Evidence suggests that microbial action is a significant contributor to the degradation of **Binapacryl** in soil.[6] Specific microbial pathways and the microorganisms involved have not been extensively detailed in recent literature, reflecting the compound's obsolete status.

Quantitative Data on Soil Persistence:

Matrix	Condition	Half-life ( $t_{1/2}$ )	Reference
Soil	Typical	100 days	[7]

Note: Comprehensive, comparative data on **Binapacryl**'s soil half-life under varying conditions (e.g., pH, temperature, organic matter content) are not readily available in recent scientific

literature.

## Persistence in Water

In aquatic environments, **Binapacryl**'s fate is primarily governed by hydrolysis and photolysis.

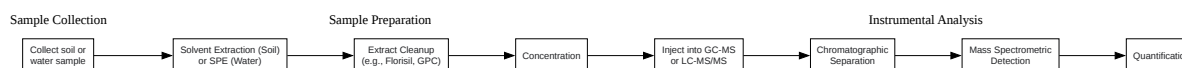
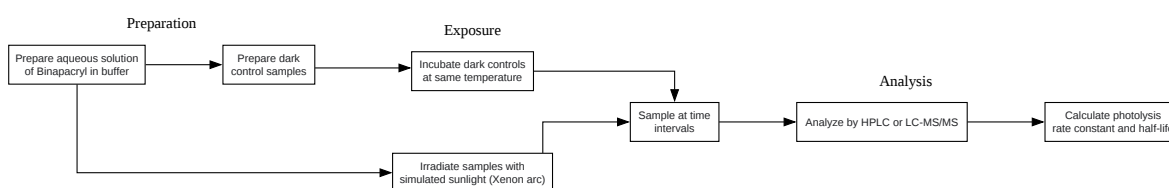
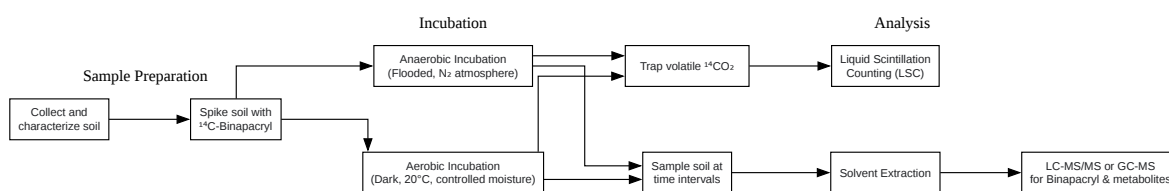
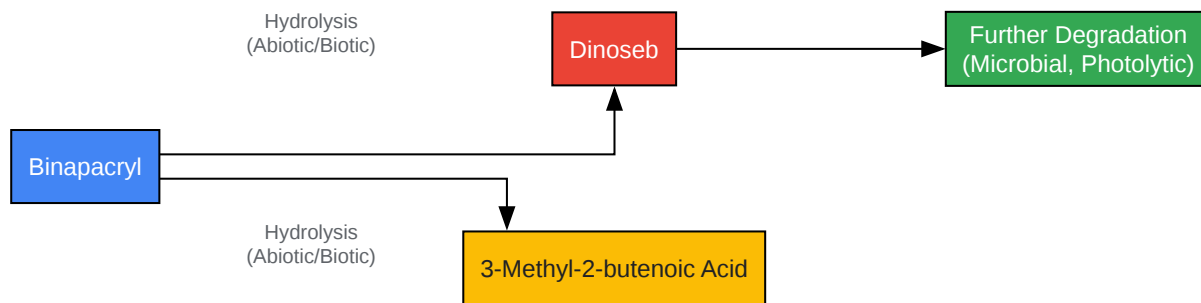
Hydrolysis: Similar to its fate in soil, **Binapacryl** is expected to undergo slow hydrolysis in water, especially under basic conditions, to form dinoseb.[1][2]

Photolysis: **Binapacryl** is known to slowly decompose under the influence of UV light, suggesting that photolysis can be a relevant degradation pathway in sunlit surface waters.[1][2] The estimated half-life for the gas-phase reaction with photochemically produced hydroxyl radicals is 4.63 hours, though this is more relevant to atmospheric fate.[1][2]

Note: Specific, quantitative half-life data for **Binapacryl** in aqueous systems under various environmental conditions are not well-documented in accessible literature.

## Degradation Pathways

The principal degradation pathway for **Binapacryl** is the hydrolysis of its ester linkage, resulting in the formation of dinoseb and 3-methyl-2-butenic acid. Dinoseb itself is a persistent and toxic herbicide.[1][3][8]



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